

A Technical Guide to the Historical Industrial Applications of Direct Orange 26

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Compound of Interest

Compound Name: Direct Orange 26

Cat. No.: B12381913

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Introduction

Direct Orange 26, also known by its Colour Index name C.I. 29150, is a synthetic azo dye that has seen widespread use across various industries, primarily for imparting a vibrant orange hue to cellulosic materials.^{[1][2]} Its popularity stemmed from its good solubility in water, ease of application, and cost-effectiveness for bulk dyeing.^{[2][3]} This technical guide provides an in-depth overview of the historical industrial applications of **Direct Orange 26**, focusing on its use in the textile, paper, and leather industries. The document details the chemical and physical properties of the dye, presents quantitative data in structured tables, outlines experimental protocols for its application, and includes visualizations of the dyeing workflows.

Chemical and Physical Properties

Direct Orange 26 is a disodium salt of a complex aromatic sulfonic acid.^[4] Its chemical structure, belonging to the double azo class, is responsible for its characteristic color and its affinity for cellulosic fibers.^{[1][5]}

Table 1: Chemical and Physical Properties of **Direct Orange 26**

Property	Value	Reference
C.I. Name	Direct Orange 26	[1][6]
C.I. Number	29150	[6][7]
CAS Number	3626-36-6	[1][6]
Molecular Formula	$C_{33}H_{22}N_6Na_2O_9S_2$	[1]
Molecular Weight	756.67 g/mol	[1]
Appearance	Red-brown to orange powder	[1][6]
Solubility in Water	10 g/L at 80°C	[1][7]
Hue	Bright reddish-orange	[5][6]

Industrial Applications and Experimental Protocols

The primary historical applications of **Direct Orange 26** were in the dyeing of textiles, paper, and leather due to its strong affinity for cellulosic and proteinaceous substrates.[2][3][8]

Textile Industry

Direct Orange 26 was extensively used for dyeing cotton and viscose (rayon) fabrics, as well as silk, wool, and polyamide fibers to a lesser extent.[1][2][7] It was valued for its ability to be applied directly to the fiber without the need for a mordant.[3]

Table 2: Fastness Properties of **Direct Orange 26** on Cotton

Fastness Property	Rating (ISO)	Rating (AATCC)	Reference
Light Fastness	2-3	2	[1] [7]
Washing Fastness (Fading)	1-2	1-2	[1]
Washing Fastness (Staining)	1-2	2	[1]
Acid Resistance	5	4	[1]
Alkali Resistance	4	5	[1]
Rubbing Fastness (Dry)	4	-	[7] [9]
Rubbing Fastness (Wet)	3	-	[7] [9]

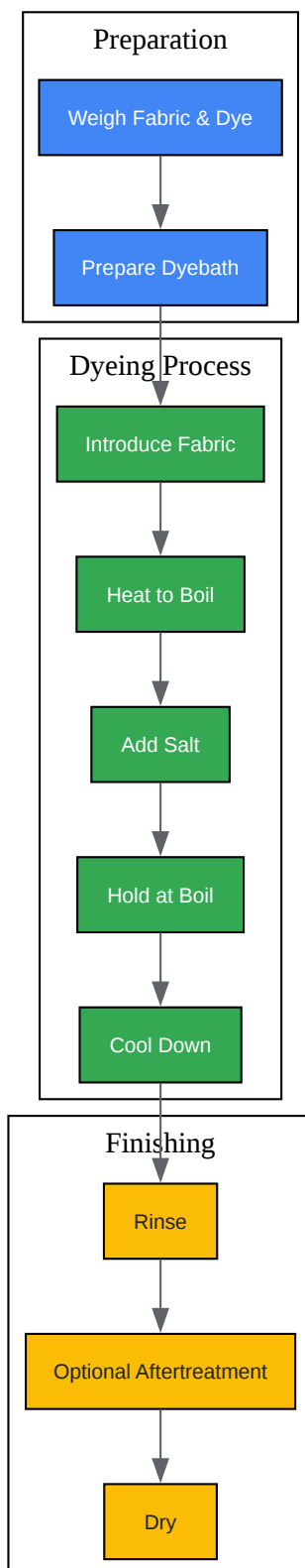
Experimental Protocol: Exhaust Dyeing of Cotton Fabric with **Direct Orange 26**

This protocol describes a typical laboratory-scale exhaust dyeing process for cotton fabric.

- Preparation of the Dyebath:
 - Calculate the required amount of **Direct Orange 26** based on the weight of the fabric (e.g., 1% on weight of fabric, owf).
 - Make a paste of the dye powder with a small amount of cold water.
 - Add boiling water to the paste to dissolve the dye completely.
 - Adjust the volume of the dyebath to achieve a liquor ratio of 20:1 (20 parts water to 1 part fabric).
- Dyeing Procedure:
 - Introduce the pre-wetted cotton fabric into the dyebath at room temperature.

- Slowly raise the temperature of the dyebath to the boil over 30-45 minutes.[\[10\]](#)
- Hold the temperature at the boil for 30-45 minutes to allow for dye penetration and fixation. [\[10\]](#)
- During the boiling phase, gradually add an electrolyte, such as sodium chloride (NaCl) or Glauber's salt (sodium sulfate), in portions (e.g., 10-20 g/L in total). The salt addition helps to improve dye exhaustion.[\[7\]](#)[\[10\]](#)
- After the boiling phase, allow the dyebath to cool down naturally to approximately 60°C.[\[7\]](#)
- Rinsing and Aftertreatment:
 - Remove the dyed fabric from the dyebath and rinse thoroughly with cold water to remove any unfixed dye.
 - To improve wet fastness, an optional aftertreatment with a cationic dye-fixing agent can be applied according to the manufacturer's instructions.
 - Finally, the fabric is hydroextracted and dried.

Logical Workflow for Cotton Dyeing



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Caption: Workflow for the exhaust dyeing of cotton with **Direct Orange 26**.

Paper Industry

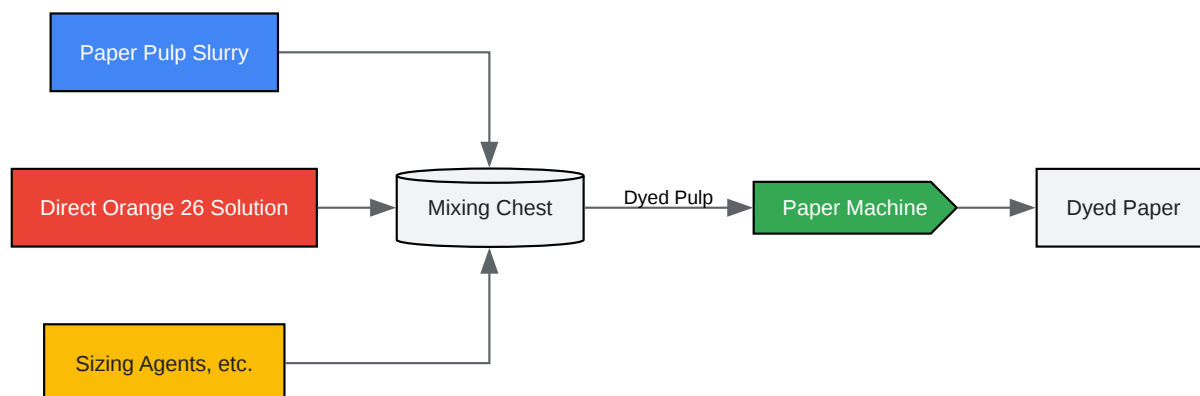
Direct Orange 26 was also utilized in the paper industry for coloring paper and pulp.^{[1][2][11]} Its good solubility and affinity for cellulose fibers made it suitable for application in the wet end of the papermaking process.

Experimental Protocol: Paper Pulp Dyeing with **Direct Orange 26**

This protocol outlines a general procedure for dyeing paper pulp.

- Dye Solution Preparation:
 - Prepare a stock solution of **Direct Orange 26** by dissolving the dye powder in hot water (e.g., 10 g/L).
- Pulp Preparation:
 - Prepare a suspension of paper pulp in water at a desired consistency (e.g., 2-3%).
- Dyeing:
 - Add the calculated amount of the dye stock solution to the pulp slurry while stirring. The amount of dye depends on the desired shade intensity.
 - Allow the dye to mix thoroughly with the pulp for a sufficient time (e.g., 15-30 minutes) to ensure uniform color distribution.
 - Sizing agents and other wet-end additives can be added at this stage.
- Sheet Formation:
 - The dyed pulp is then used to form paper sheets using standard papermaking equipment.

Logical Relationship for Paper Dyeing



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Caption: Logical flow of the paper pulp dyeing process with **Direct Orange 26**.

Leather Industry

Direct Orange 26 found application in the dyeing of leather, imparting reddish-orange tones.^[2]^[3]^[6] The dyeing process for leather is more complex than for textiles due to the nature of the substrate.

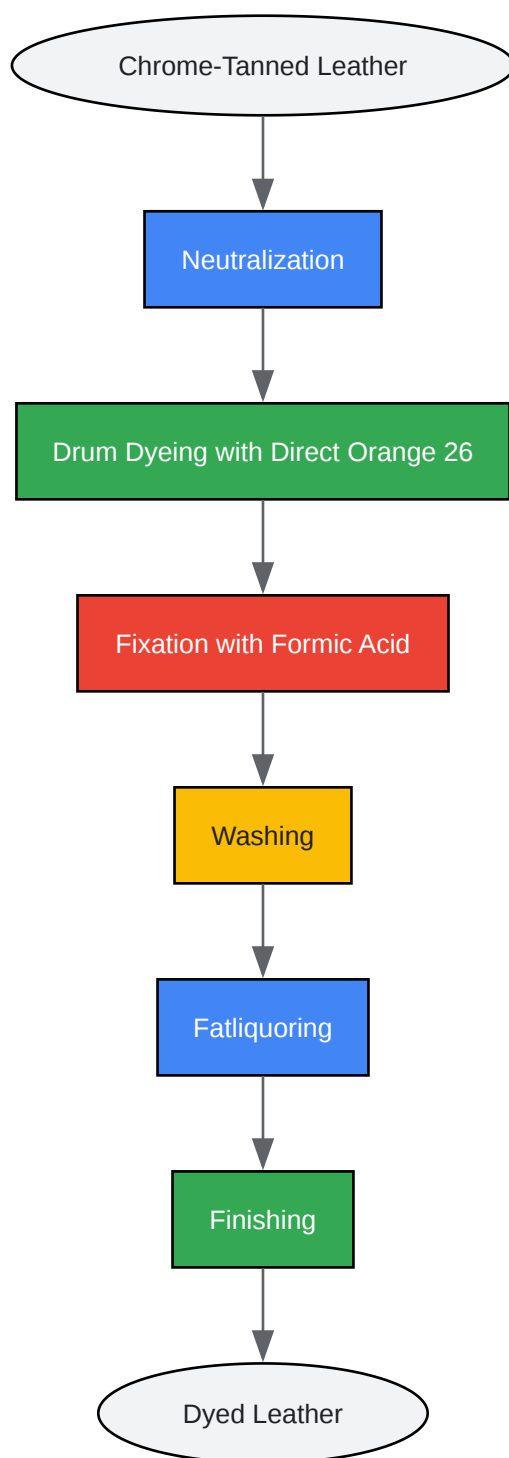
Experimental Protocol: Drum Dyeing of Chrome-Tanned Leather with **Direct Orange 26**

This protocol provides a general outline for dyeing chrome-tanned leather.

- Preparation of Leather:
 - The chrome-tanned leather is first neutralized to a specific pH (e.g., 4.5-5.5) to ensure proper dye penetration.
- Dyeing:
 - The neutralized leather is placed in a dyeing drum with water at a specific temperature (e.g., 40-50°C).
 - The pre-dissolved **Direct Orange 26** is added to the drum, and the drum is rotated for a set period (e.g., 30-60 minutes) to allow for dye penetration.

- The temperature may be gradually increased to enhance dye fixation.
- Fixation and Finishing:
 - After dyeing, a fixing agent, such as formic acid, is added to the drum to fix the dye to the leather.
 - The leather is then washed, fatliquored (to restore oils and softness), and finished.

Experimental Workflow for Leather Dyeing



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